

A Comparative Guide to Analytical Method Validation for Isonicotinimidamide Hydrochloride

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Compound of Interest

Compound Name: *Isonicotinimidamide hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical methodologies relevant to the validation of **Isonicotinimidamide hydrochloride**, a compound of interest in pharmaceutical development. Due to the limited publicly available data for this specific molecule, this guide draws upon established and validated methods for the closely related and structurally similar compound, Isoniazid (Isonicotinic acid hydrazide). The principles and techniques discussed are highly applicable and provide a strong foundation for developing and validating a robust analytical method for **Isonicotinimidamide hydrochloride**.

The primary analytical technique discussed is High-Performance Liquid Chromatography (HPLC), a widely used method for the quantification of pharmaceutical compounds. Additionally, insights into titrimetric methods are provided as a classical analytical approach.

Comparison of Analytical Methods

The following table summarizes the performance characteristics of different analytical methods based on data from validated procedures for related compounds. This data serves as a benchmark for what can be expected during the validation of a method for **Isonicotinimidamide hydrochloride**.

Parameter	HPLC Method 1[1]	HPLC Method 2[1]	HPLC Method for Related Substances[2]	Titrimetric Method (General)
Analyte	Isoniazid	Isoniazid	Isoniazid and related substances	General applicability
Linearity (Correlation Coefficient, r^2)	0.9998[1]	0.9999[1]	> 0.999[2]	Not Applicable
Limit of Detection (LOD)	0.6 $\mu\text{g/mL}$ [1]	0.055 $\mu\text{g/mL}$ [1]	0.083 $\mu\text{g/mL}$ (Isoniazid)[2]	Method Dependent
Limit of Quantitation (LOQ)	1.9 $\mu\text{g/mL}$ [1]	0.2 $\mu\text{g/mL}$ [1]	Not Specified	Method Dependent
Precision (RSD)	System: 0.1692% Method: 1.1844% Intermediate: 1.8058% [1]	System: 0.2000% Method: 0.6170% Intermediate: 0.5970% [1]	< 2%[3]	Generally < 1%
Accuracy (Recovery)	102.66%[1]	101.36%[1]	Not Specified	98-102%
Specificity	Demonstrated[1]	Demonstrated[1]	Stability-indicating method[2]	Prone to interference

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of analytical methods. Below are protocols for the HPLC methods referenced in the comparison table.

HPLC Method 1 (for Isoniazid)[1]

- Instrumentation: Waters 2695 liquid chromatograph with a Waters 2489 UV detector.

- Column: Nucleosil 100-10 C18 (250 x 4.6 mm).
- Mobile Phase: Acetonitrile / 10^{-2} M oxalic acid (80/20, v/v).
- Flow Rate: 1.5 mL/min.
- Detection: 230 nm.

HPLC Method 2 (for Isoniazid)[1]

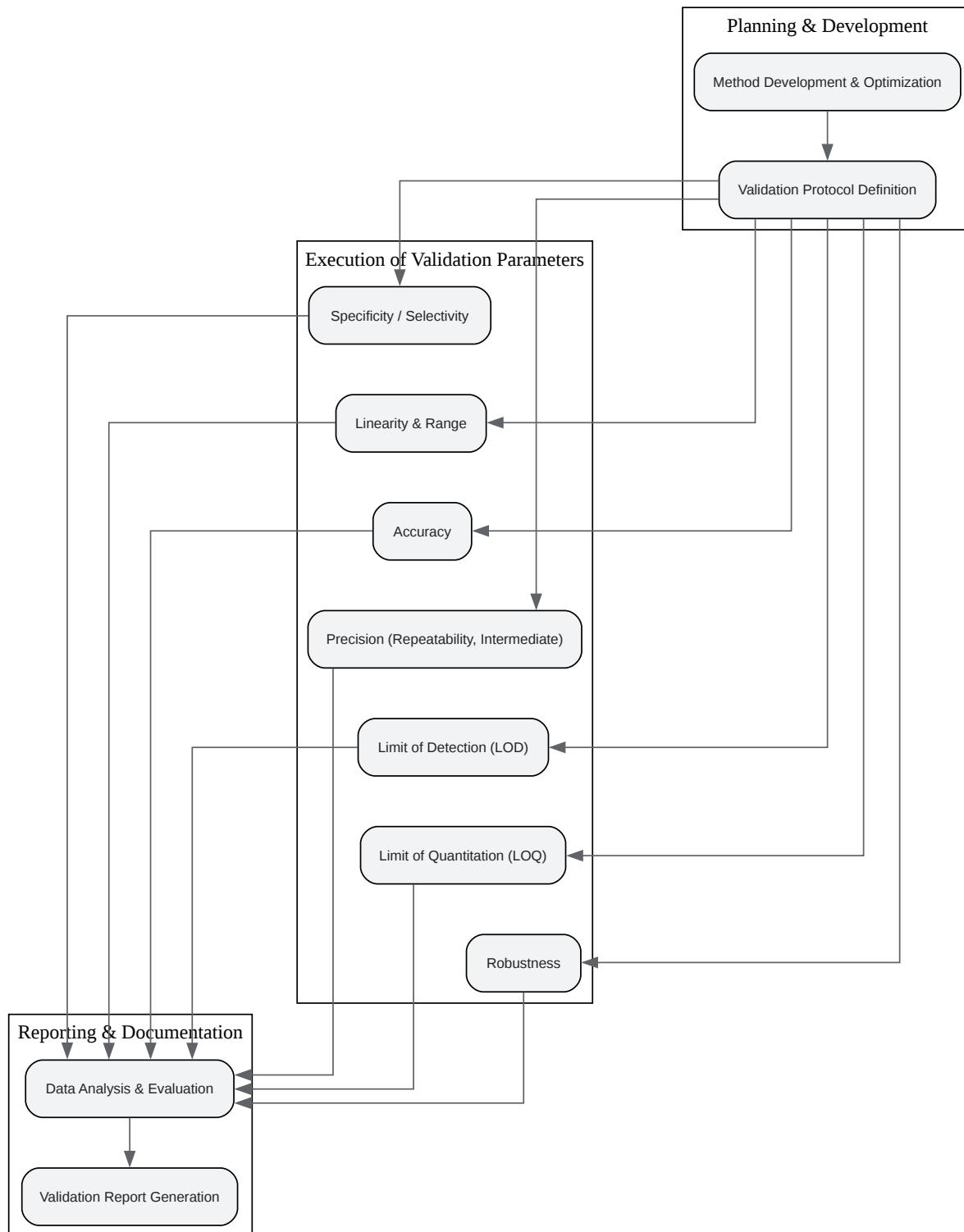
- Instrumentation: Waters 2695 liquid chromatograph with a Waters 2489 UV detector.
- Column: Luna 100-5 C18 (250 x 4.6 mm).
- Mobile Phase: Methanol / acetate buffer, pH 5.0 (20/80, v/v).
- Flow Rate: 1.0 mL/min.
- Detection: 270 nm.

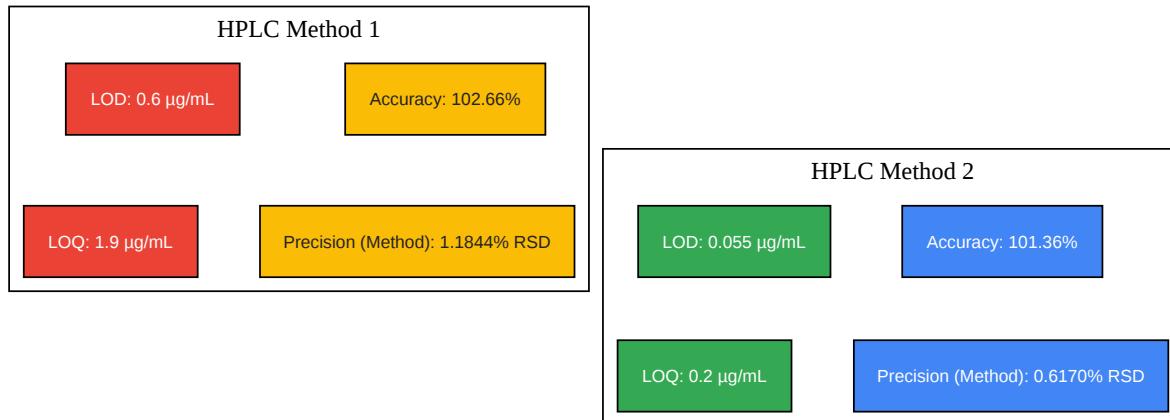
HPLC Method for Isoniazid and Related Substances[2]

- Instrumentation: HPLC with a photodiode array detector.
- Column: Inertsil, C-18, 250 x 4.6 mm, 5 μ m.
- Mobile Phase: Potassium dihydrogen phosphate buffer of pH 6.9.
- Flow Rate: 1.5 ml/min.
- Detection: 254 nm.

Visualizing the Analytical Method Validation Workflow

The following diagram illustrates the typical workflow for validating an analytical method in accordance with regulatory guidelines such as those from the International Council for Harmonisation (ICH).





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